

# sarolaner in vitro efficacy LC50 fleas ticks

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## Compound Focus: Sarolaner

CAS No.: 1398609-39-6

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## Quantitative In Vitro Efficacy of Sarolaner

While in vivo field studies are prevalent, specific in vitro LC50 values from your search are limited. The most direct data point comes from a single source.

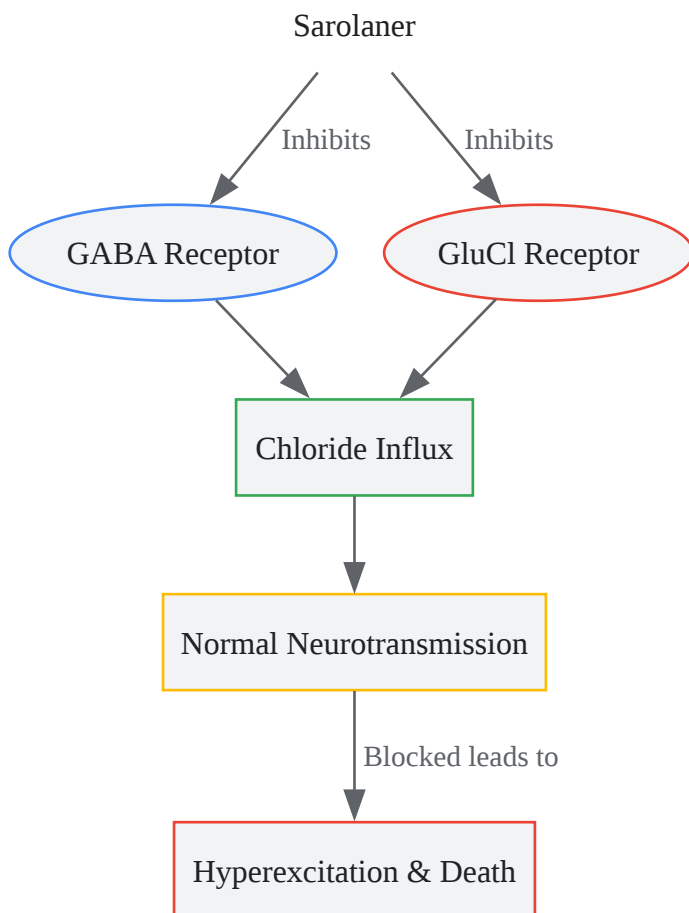
Parasite	In Vitro LC50 / LD80	Experimental Context	Source
<b>Fleas</b> ( <i>Ctenocephalides felis</i> )	<b>0.3 mcg/mL (LD80)</b> [1]	In vitro study; sarolaner was about 10x more potent than other isoxazolines [1].	[1]
<b>Ticks</b> (Various species)	<i>Data not available</i>	In vitro data was not located. Efficacy is established through in vivo studies showing >99% kill rate against multiple tick species [2].	N/A

## Mechanism of Action & Experimental Workflows

**Sarolaner's** high potency stems from its unique mechanism of action, which can be investigated through specific experimental protocols.

## Signaling Pathway

**Sarolaner** is a GABA and glutamate receptor antagonist in arthropods. It targets inhibitory glutamate-gated chloride channels (GluCl) and GABA-gated chloride channels, which are critical for nerve and muscle function in insects and ticks [2] [1]. This binding leads to uncontrolled neuronal excitation, paralysis, and death of the parasite [1].

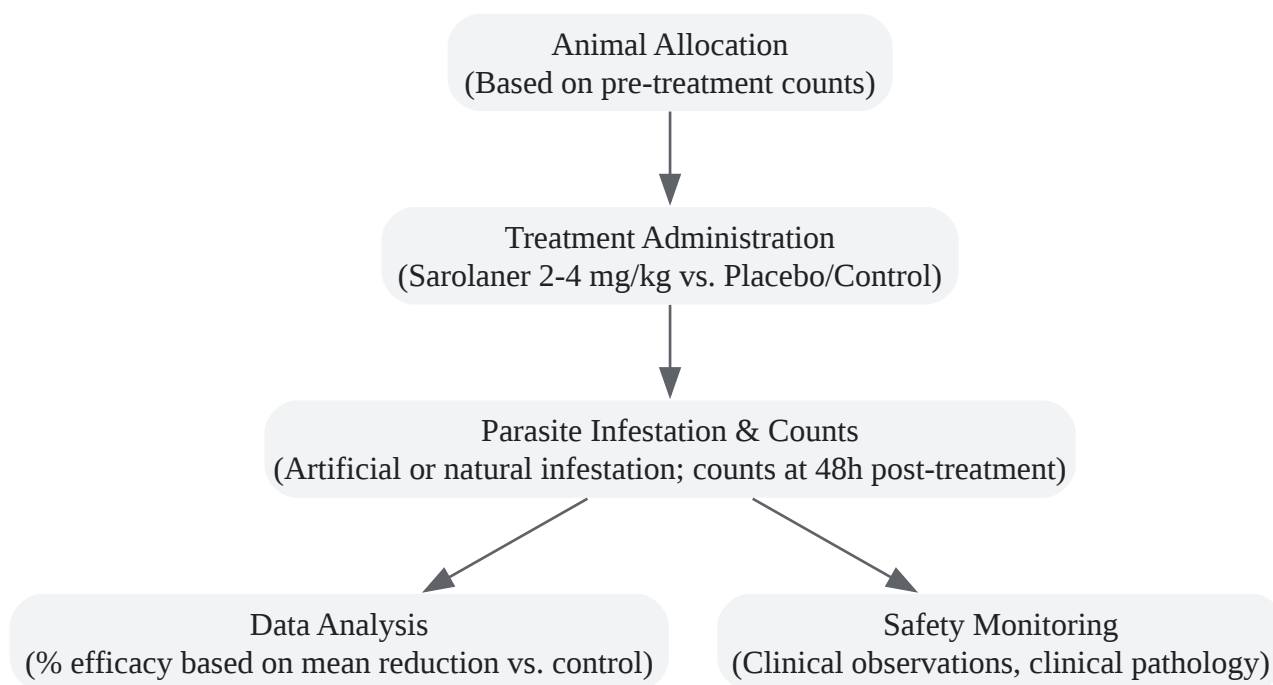


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*Diagram of **sarolaner**'s dual inhibition of neurotransmitter receptors in arthropods.*

## In Vivo Efficacy Study Protocol

The high efficacy observed in field studies is validated through standardized, masked, and controlled protocols [3] [4]. The workflow for a typical study is as follows:



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Generalized workflow for a **sarolaner** efficacy and safety study in dogs.

Key methodological details include:

- **Infestation:** Laboratory-raised parasites (e.g., approximately 200 *Amblyomma cajennense* nymphs) are used for artificial infestation [3].
- **Counting:** Live ticks are systematically counted 48 hours after treatment or subsequent re-infestations [3].
- **Efficacy Calculation:** Efficacy is determined by the percentage reduction in mean live parasite counts in the treated group compared to the placebo control group at each time point [3] [4].

## Sarolaner Profile & Established Efficacy

For a complete technical picture, it's important to consider the drug's core properties and in vivo performance.

Property	Description
Chemical Class	Isoxazoline [2] [1]

Property	Description
Molecular Target	GABA- and glutamate-gated chloride channels in arthropods [2]
Pharmacokinetics	Rapid absorption; peak blood levels within 3 hours. Long half-life (~12 days) supports monthly dosing [1].
In Vivo Efficacy (Fleas)	>98% efficacy within 8 hours for 28 days; 100% kill of existing infestations within 12 hours [2].
In Vivo Efficacy (Ticks)	>99% kill rate against pre-existing infestations of common ticks (e.g., <i>Ixodes</i> , <i>Dermacentor</i> ) maintained for 35 days [2] [3].

## Critical Research & Safety Considerations

- **Comparative Potency:** In vitro, the S-enantiomer of **sarolaner** showed greater potency against fleas and ticks than fluralaner and afoxolaner [2].
- **Safety Profile:** **Sarolaner** is considered safe for use in dogs, including avermectin-sensitive collies [1]. Like other isoxazolines, it carries a warning from the FDA regarding potential neurological adverse events in dogs, such as muscle tremors, ataxia, and seizures [2] [1].

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## References

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